

Using 3-(2-Bromophenoxy)propane-1,2-diol as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 3-(2-Bromophenoxy)propane-1,2-diol

CAS No.: 63834-58-2

Cat. No.: B13973591

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Technical Monograph: 3-(2-Bromophenoxy)propane-1,2-diol

High-Purity Scaffold for O-Linked Propanolamine Pharmacophores and Heterocyclic Synthesis

Executive Summary & Chemical Profile

3-(2-Bromophenoxy)propane-1,2-diol (CAS: 17183-52-3) represents a "privileged structure" in medicinal chemistry. It serves as a bifunctional linchpin, combining a reactive 1,2-diol tail—essential for generating the

-blocker/ion-channel blocker pharmacophore—with an ortho-bromoaryl headgroup. This specific halogen positioning provides a critical handle for transition-metal catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig) or lithiation-mediated cyclizations, distinguishing it from simple phenoxypropanediols like Guaifenesin.

Chemical Identity Table

Property	Specification
IUPAC Name	3-(2-Bromophenoxy)propane-1,2-diol
CAS Number	17183-52-3
Molecular Formula	
Molecular Weight	247.09 g/mol
Physical State	Viscous oil or low-melting solid (dependent on purity/polymorph)
Solubility	Soluble in MeOH, EtOH, DMSO, EtOAc; Sparingly soluble in water
Key Functionality	1,2-Diol (Masked Epoxide), Aryl Bromide (Cross-coupling handle)

Strategic Utility in Drug Discovery

This intermediate is not merely a passive linker; it is a divergent point for two major synthetic workflows.

A. The Propanolamine Pathway (The "Tail" Reactivity)

The 1,2-diol moiety is the precursor to the aryloxypropanolamine scaffold, a structural motif ubiquitous in

-adrenergic receptor antagonists (e.g., Propranolol) and sodium channel blockers (e.g., Mexiletine analogs).

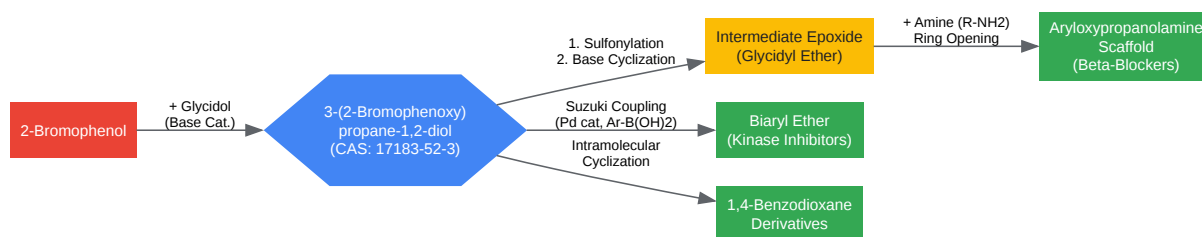
- Mechanism: The diol is typically activated via tosylation or mesylation and cyclized to the epoxide (glycidyl ether). This epoxide is then ring-opened by primary or secondary amines to generate the active pharmaceutical ingredient (API).

B. The Ortho-Bromo Handle (The "Head" Reactivity)

The ortho-bromine atom allows for late-stage diversification that is impossible with non-halogenated analogs.

- **Macrocyclization:** It enables intramolecular or Pd-catalyzed etherification to form benzodioxepins or benzofurans.
- **Library Synthesis:** It serves as a substrate for Suzuki couplings to attach biaryl systems, critical for increasing lipophilicity and potency in kinase inhibitor discovery.

Visualization: Divergent Synthetic Utility



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Figure 1: Divergent synthetic pathways utilizing the diol and aryl-bromide functionalities.

Application Note: Optimized Synthesis Protocol

Objective: Synthesis of **3-(2-Bromophenoxy)propane-1,2-diol** via the Glycidol Route.

Rationale: While the reaction of 2-bromophenol with 3-chloro-1,2-propanediol is traditional, the Glycidol route is preferred for pharmaceutical applications due to higher atom economy, absence of chloride waste, and milder conditions that minimize debromination byproducts.

Reagents & Equipment[2][3][4]

- Substrate: 2-Bromophenol (1.0 eq)
- Reagent: Glycidol (1.1 eq)
- Catalyst: Triethylamine (TEA) or Potassium Carbonate () (0.05 – 0.1 eq)

- Solvent: Ethanol (EtOH) or Toluene (for azeotropic drying if needed)
- Atmosphere: Nitrogen () inert atmosphere

Step-by-Step Protocol

- Preparation: Charge a dry 3-neck round-bottom flask with 2-Bromophenol (17.3 g, 100 mmol) and Ethanol (50 mL). Begin stirring under flow.
- Catalyst Addition: Add Triethylamine (0.7 mL, 5 mmol). Heat the solution to 60°C.
 - Expert Insight: Basic catalysis is required to generate the phenoxide nucleophile in situ. TEA is milder than NaOH, reducing the risk of polymerization of glycidol.
- Controlled Addition: Add Glycidol (8.15 g, 110 mmol) dropwise over 30 minutes via an addition funnel.
 - Critical Control Point: The reaction is exothermic. Maintain internal temperature between 60–65°C. Rapid addition can lead to glycidol oligomerization (poly-glycerols), which are difficult to remove.
- Reaction Phase: Stir at reflux (approx. 78°C) for 4–6 hours. Monitor by TLC (50% EtOAc/Hexanes) or HPLC. The limiting reagent (2-bromophenol) should be consumed (<1%).
- Workup:
 - Cool to room temperature.
 - Concentrate the ethanol under reduced pressure (Rotavap).
 - Dissolve the oily residue in Ethyl Acetate (100 mL) and wash with 1M NaOH (2 x 30 mL) to remove unreacted phenol, followed by Brine (30 mL).

- Note: The 2-bromo substituent increases the acidity of the phenol, making the NaOH wash highly effective for purification.
- Purification: Dry the organic phase over
 , filter, and concentrate. If high purity (>99%) is required for API synthesis, recrystallize from Toluene/Hexanes or perform silica gel chromatography (Eluent: 2% MeOH in DCM).

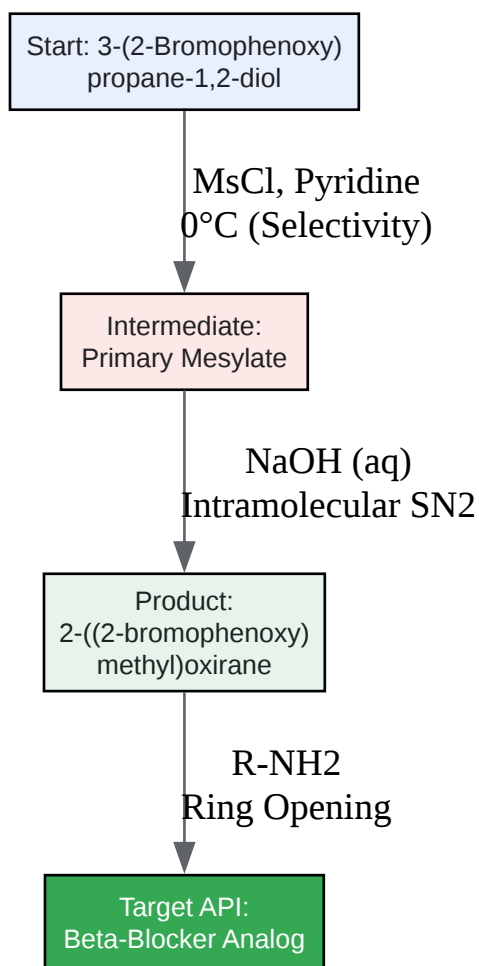
Application Note: Conversion to the Epoxide (Activation)

Context: The diol is often a stable storage form. For drug synthesis, it is frequently converted to 2-((2-bromophenoxy)methyl)oxirane.

Protocol: One-Pot Mesylation/Cyclization

- Dissolution: Dissolve **3-(2-Bromophenoxy)propane-1,2-diol** (10 g, 40.5 mmol) in DCM (100 mL) with Pyridine (2.0 eq). Cool to 0°C.
- Activation: Add Methanesulfonyl chloride (MsCl, 1.1 eq) dropwise. Stir at 0°C for 2 hours. This selectively mesylates the primary alcohol (steric control).
- Cyclization: Add aqueous NaOH (20% w/w, 2.5 eq) directly to the biphasic mixture and stir vigorously at room temperature for 4 hours.
 - Mechanism:[1][2][3][4] The secondary hydroxyl group acts as an internal nucleophile, displacing the primary mesylate to close the epoxide ring (intramolecular).
- Isolation: Separate phases. Wash organic layer with water and brine. Concentrate to yield the epoxide.

Workflow Diagram: Diol to Drug



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Figure 2: Activation workflow from Diol to Epoxide intermediate.

Quality Control & Validation

To ensure the intermediate meets pharmaceutical standards, the following attributes must be validated.

Test	Method	Acceptance Criteria	Rationale
Assay	HPLC (C18, ACN/Water gradient)	> 98.0%	High purity required to prevent side-reactions in downstream coupling.
Identification	-NMR (DMSO-)	Conforms to structure	Confirm absence of glycidol polymers (broad peaks at 3.5-3.8 ppm).
Residual Phenol	HPLC / UV	< 0.1%	Unreacted 2-bromophenol is a genotoxic impurity risk in some contexts.
Water Content	Karl Fischer (KF)	< 0.5%	Diols are hygroscopic; water interferes with mesylation steps.

NMR Characterization Data (Simulated Reference)

- NMR (400 MHz, DMSO-

):

7.56 (dd, 1H, Ar-H), 7.32 (t, 1H, Ar-H), 7.05 (d, 1H, Ar-H), 6.88 (t, 1H, Ar-H), 4.98 (d, 1H, -OH), 4.65 (t, 1H, -OH), 4.05 (dd, 1H, -O-

-), 3.95 (dd, 1H, -O-

-), 3.80 (m, 1H, CH-OH), 3.45 (m, 2H,

-OH).

- Note: The aromatic signals will show the characteristic splitting of an ortho-substituted benzene ring.

References

- Vertex AI Search. (2025). Synthesis and Applications of Aryloxypropanediols. Retrieved from [5](#)
- ResearchGate. (2025). One-Pot Synthesis of Aryloxypropanediols from Glycerol. Retrieved from [2](#)
- MDPI. (2023). 3-(2-Chloro-5-methylphenoxy)propane-1,2-diol as a Precursor in Bupranolol Synthesis.[6] Retrieved from [6](#)
- PubChem. (2025). **3-(2-Bromophenoxy)propane-1,2-diol** Compound Summary. Retrieved from [7](#)
- Hoffman Fine Chemicals. (2025). Safety and Handling of Bromophenoxypropanediols. Retrieved from [8](#)

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Sources

- [1. Life Sciences - ITW Reagents \[itwreagents.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Recent Advances in the Synthesis and Applications of m-Aryloxy Phenols - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. 3-\(4-Chlorophenoxy\)propane-1,2-diol, 5G | Labscoop \[labscoop.com\]](#)
- [5. A Telescoped Continuous Flow Enantioselective Process for Accessing Intermediates of 1-Aryl-1,3-diols as Chiral Building Blocks - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. PubChemLite - 3-\(2-bromophenoxy\)propane-1,2-diol \(C9H11BrO3\) \[pubchemlite.lcsb.uni.lu\]](#)

- [8. hoffmanchemicals.com \[hoffmanchemicals.com\]](https://www.hoffmanchemicals.com)
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